

In-depth Technical Guide on Centalun: Initial Studies and Clinical Findings

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Compound of Interest

Compound Name: Centalun

Cat. No.: B1668377

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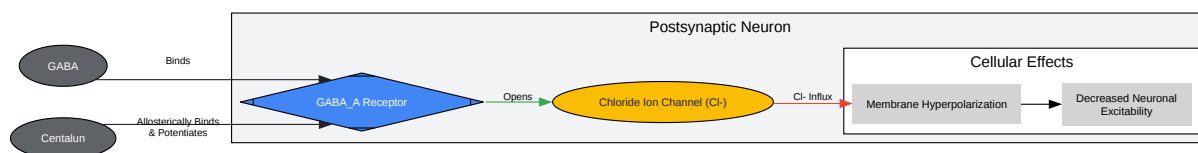
A Note on Data Availability: **Centalun** is a psycholeptic drug with hypnotic and sedative effects developed in 1962 by Boehringer Ingelheim.[1] Due to the discontinuation of its clinical use and the age of the primary research, comprehensive data from initial studies and clinical findings, including detailed experimental protocols and extensive quantitative data, are not readily available in contemporary scientific literature. The following guide is compiled from the limited accessible information.

Overview and Mechanism of Action

Centalun was primarily utilized for sedation in various medical procedures, including surgery, orthopedics, and gynecology.[1] Its sedative and hypnotic effects are mediated through its action as an allosteric agonist of the GABAA receptor.[1]

GABAA Receptor Signaling Pathway

The binding of **Centalun** to a site on the GABAA receptor, distinct from the GABA binding site, potentiates the effect of the inhibitory neurotransmitter GABA. This allosteric modulation increases the influx of chloride ions into the neuron, leading to hyperpolarization of the cell membrane and a reduction in neuronal excitability.



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Figure 1: Simplified signaling pathway of **Centalun**'s action on the GABAA receptor.

Historical Clinical Applications

Initial clinical studies and applications of **Centalun** in the 1960s focused on its utility as a sedative in various medical contexts.

Table 1: Summary of Early Clinical Applications for **Centalun**

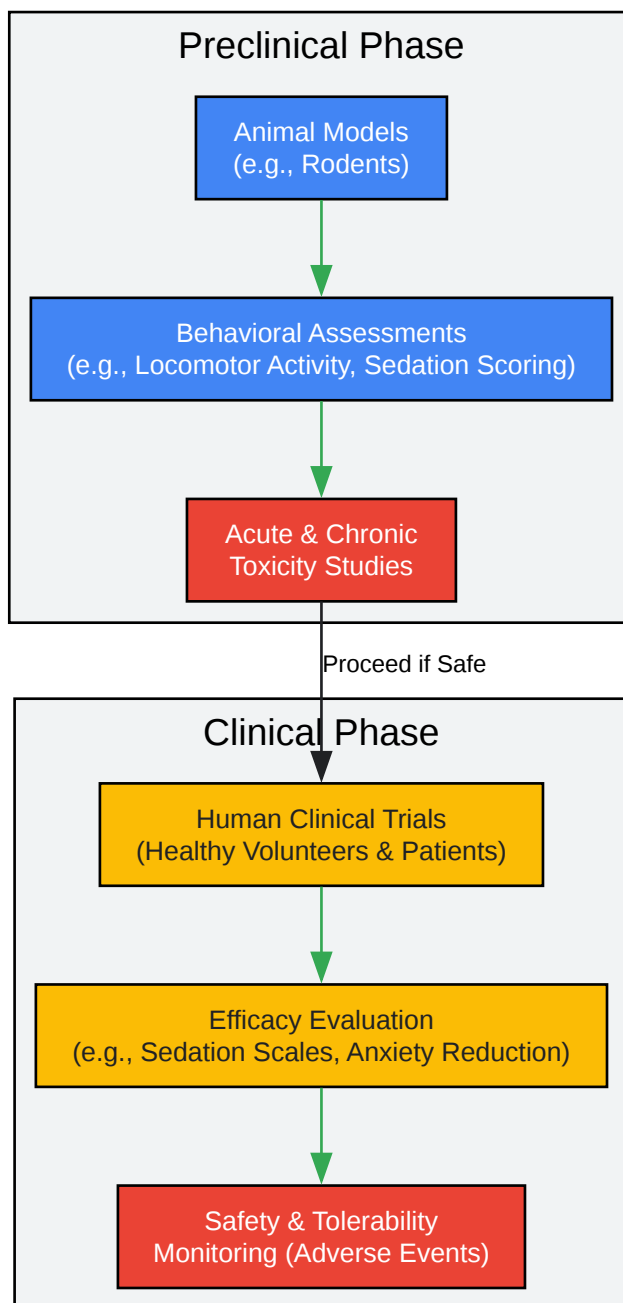
Medical Field	Application	Reference
Surgery	Pre- and postoperative sedation	Monecke K (1964)
Orthopedics	Sedative therapy	Bruckschen E (1964)
Obstetrics & Gynecology	Sedation for patients	Gerlach W, Gerlach E (1964)
General Medicine	Psychic effect of sedatives under normal and stress conditions	Janke W, Glathe H (1964)

Experimental Protocols

Detailed experimental protocols from the original studies are not available in accessible modern archives. The research from that era often lacks the standardized, detailed methodology sections required by current scientific journals.

General Experimental Workflow for Sedative Evaluation (Hypothetical)

The following diagram illustrates a generalized workflow that would have been typical for evaluating a new sedative compound like **Centalun** during that period.



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Figure 2: A generalized workflow for the evaluation of a new sedative drug.

Quantitative Data

Specific quantitative data from the initial studies, such as pharmacokinetic profiles, dose-response curves, and precise efficacy measurements, are not detailed in the available retrospective sources. The clinical reports from the 1960s were largely descriptive.

Regulatory Status

Despite its history of clinical use, **Centalun** was never incorporated into the Controlled Substances Act (CSA) and therefore remains unregulated as a drug of abuse.^[1] It is no longer in clinical use.^[1]

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References

- 1. Centalun - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-depth Technical Guide on Centalun: Initial Studies and Clinical Findings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668377#initial-studies-and-clinical-findings-for-centalun]

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